

# 4-Ethylcatechol-d5 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Ethylcatechol-d5

Cat. No.: B563119

[Get Quote](#)

## In-Depth Technical Guide: 4-Ethylcatechol-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethylcatechol-d5**, a deuterated analog of the naturally occurring phenolic compound 4-Ethylcatechol. This document details its chemical properties, and summarizes key biological activities and relevant experimental protocols.

## Core Compound Details

Parameter	Value	Reference
CAS Number	1189508-64-2	[1]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> D <sub>5</sub> O <sub>2</sub>	N/A
Molecular Weight	143.197 g/mol	N/A

## Biological Activity and Experimental Protocols

4-Ethylcatechol exhibits notable biological activities, including the modulation of key cellular pathways involved in detoxification and disease. Its deuterated form, **4-Ethylcatechol-d5**, serves as a valuable internal standard for quantitative analysis in metabolic and pharmacokinetic studies.

## Inhibition of $\beta$ -Glucuronidase

4-Ethylcatechol has been identified as a potent inhibitor of  $\beta$ -glucuronidase, an enzyme implicated in the reactivation of certain drug metabolites in the gut, which can lead to toxicity.

### Quantitative Data

Parameter	Value
IC <sub>50</sub>	7.57 $\mu$ M

### Experimental Protocol: $\beta$ -Glucuronidase Inhibition Assay

This protocol is adapted from a study investigating the inhibitory effects of 4-Ethylcatechol on  $\beta$ -glucuronidase activity.

#### Materials:

- $\beta$ -Glucuronidase from E. coli
- p-nitrophenyl- $\beta$ -D-glucuronide (PNPG)
- 4-Ethylcatechol
- Phosphate buffer (pH 7.0)
- 96-well microplate
- Microplate reader

#### Procedure:

- Prepare a solution of 4-Ethylcatechol in phosphate buffer at various concentrations.
- In a 96-well microplate, add 50  $\mu$ L of the 4-Ethylcatechol solution and 50  $\mu$ L of  $\beta$ -glucuronidase solution (12 U/mL in phosphate buffer).
- Incubate the plate at 37°C for 10 minutes.

- Initiate the enzymatic reaction by adding 50  $\mu$ L of 0.6 mM PNPG to each well.
- Monitor the production of p-nitrophenol by measuring the absorbance at 405 nm at regular intervals.
- Calculate the percentage of inhibition for each concentration of 4-Ethylcatechol and determine the  $IC_{50}$  value.

## Activation of the Nrf2 Signaling Pathway

4-Ethylcatechol is a known activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. This pathway plays a crucial role in the cellular defense against oxidative stress by upregulating the expression of antioxidant and detoxification enzymes.

### Experimental Protocol: Nrf2 Activation Reporter Assay

This protocol describes a common method to assess the activation of the Nrf2 pathway using a reporter gene assay.

#### Materials:

- Hepatocellular carcinoma (HepG2) cells
- A reporter plasmid containing an Antioxidant Response Element (ARE) driving the expression of a reporter gene (e.g., luciferase or  $\beta$ -lactamase).
- 4-Ethylcatechol
- Cell culture medium and reagents
- Lysis buffer
- Luciferase assay substrate or  $\beta$ -lactamase substrate
- Luminometer or spectrophotometer

#### Procedure:

- Transfect HepG2 cells with the ARE-reporter plasmid.

- Seed the transfected cells in a 96-well plate and allow them to adhere overnight.
- Treat the cells with various concentrations of 4-Ethylcatechol for a specified period (e.g., 24 hours).
- Lyse the cells and measure the reporter gene activity according to the manufacturer's instructions.
- Normalize the reporter activity to cell viability and determine the fold induction of Nrf2 activity compared to untreated cells.

## Induction of Oxidative DNA Damage

In the presence of copper ions, 4-Ethylcatechol can induce oxidative DNA damage.<sup>[2]</sup> This property is important for understanding its potential toxicological profile and its role in copper-mediated cellular damage.

### Experimental Protocol: Comet Assay (Single Cell Gel Electrophoresis)

The comet assay is a sensitive method for detecting DNA strand breaks in individual cells.

#### Materials:

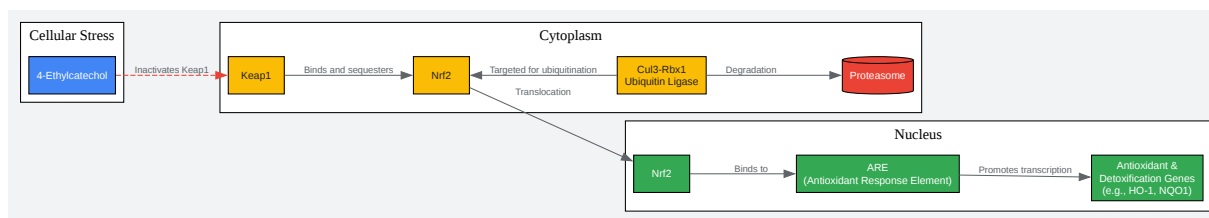
- Cells to be treated (e.g., lymphocytes, cell lines)
- 4-Ethylcatechol
- Copper (II) sulfate ( $\text{CuSO}_4$ )
- Low melting point agarose
- Lysis solution
- Alkaline electrophoresis buffer
- Neutralization buffer
- DNA stain (e.g., SYBR Green)

- Fluorescence microscope with appropriate filters
- Comet scoring software

Procedure:

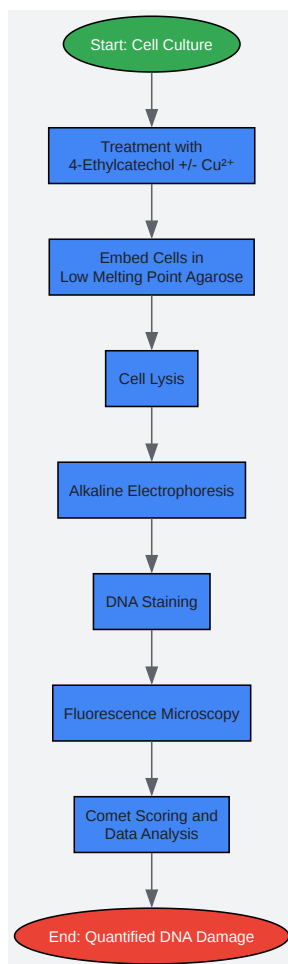
- Treat the cells with 4-Ethylcatechol in the presence or absence of CuSO<sub>4</sub> for a defined time.
- Embed the cells in low melting point agarose on a microscope slide.
- Lyse the cells to remove membranes and proteins, leaving behind the nucleoids.
- Subject the slides to electrophoresis in an alkaline buffer to unwind the DNA and separate broken fragments from the nucleoid.
- Neutralize and stain the DNA.
- Visualize the "comets" using a fluorescence microscope. The intensity of the comet tail relative to the head is proportional to the amount of DNA damage.
- Quantify the DNA damage using comet scoring software, typically by measuring the tail moment or percentage of DNA in the tail.

## Signaling and Workflow Diagrams



[Click to download full resolution via product page](#)

Caption: Nrf2 Signaling Pathway Activation by 4-Ethylcatechol.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for the Comet Assay.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. clearsynth.com [clearsynth.com]
- 2. 4-Ethylcatechol (Standard) - Nordic Biosite [nordicbiosite.com]
- To cite this document: BenchChem. [4-Ethylcatechol-d5 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b563119#4-ethylcatechol-d5-cas-number-and-molecular-weight>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)